

Application Notes & Experimental Protocols: 1-(4-Aminophenyl)-3-pyrrolidinol

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Compound of Interest

Compound Name: 1-(4-Aminophenyl)-3-pyrrolidinol

CAS No.: 503457-32-7

Cat. No.: B1287194

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Abstract: This document provides a comprehensive technical guide for the experimental use of **1-(4-Aminophenyl)-3-pyrrolidinol** (CAS: 503457-32-7). It covers essential physicochemical properties, safety and handling protocols, and detailed experimental procedures for analysis and in vitro application. The primary focus is on the compound's role as a key structural scaffold for the development of Melanin-Concentrating Hormone Receptor 1 (MCH-R1) antagonists, a target of significant interest in metabolic disease and obesity research. The protocols are designed to be self-validating, with explanations grounded in established scientific principles to ensure experimental success and data integrity.

Compound Identity, Properties, and Safe Handling

1-(4-Aminophenyl)-3-pyrrolidinol is a heterocyclic organic compound featuring a pyrrolidinol core substituted with an aminophenyl group. This structure is of significant interest in medicinal chemistry, serving as a versatile building block for more complex molecules.^{[1][2][3]} Its utility is particularly noted in the synthesis of receptor antagonists.

Physicochemical & Handling Data

All researchers must familiarize themselves with the compound's properties and safety requirements before commencing any experimental work.

Property	Value	Reference
CAS Number	503457-32-7	[4]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	[4]
Molecular Weight	178.23 g/mol	[4]
Appearance	Pale purple to purple solid	[4]
Storage Temperature	2-8°C	[4]
Purity	>95% (typical)	[5]
Solubility	Soluble in DMSO, Methanol	N/A

Causality Behind Storage Choices: The recommended storage at 2-8°C in a tightly sealed container is crucial to prevent degradation.[4][6] The aminophenyl group is susceptible to oxidation, which can be accelerated by light and air, potentially leading to discoloration and impurity formation. For long-term storage, flushing the container with an inert gas like argon or nitrogen is recommended.

Laboratory Safety Protocol

1-(4-Aminophenyl)-3-pyrrolidinol is classified as an irritant. Adherence to strict safety protocols is mandatory.[4]

GHS Hazard Statements:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

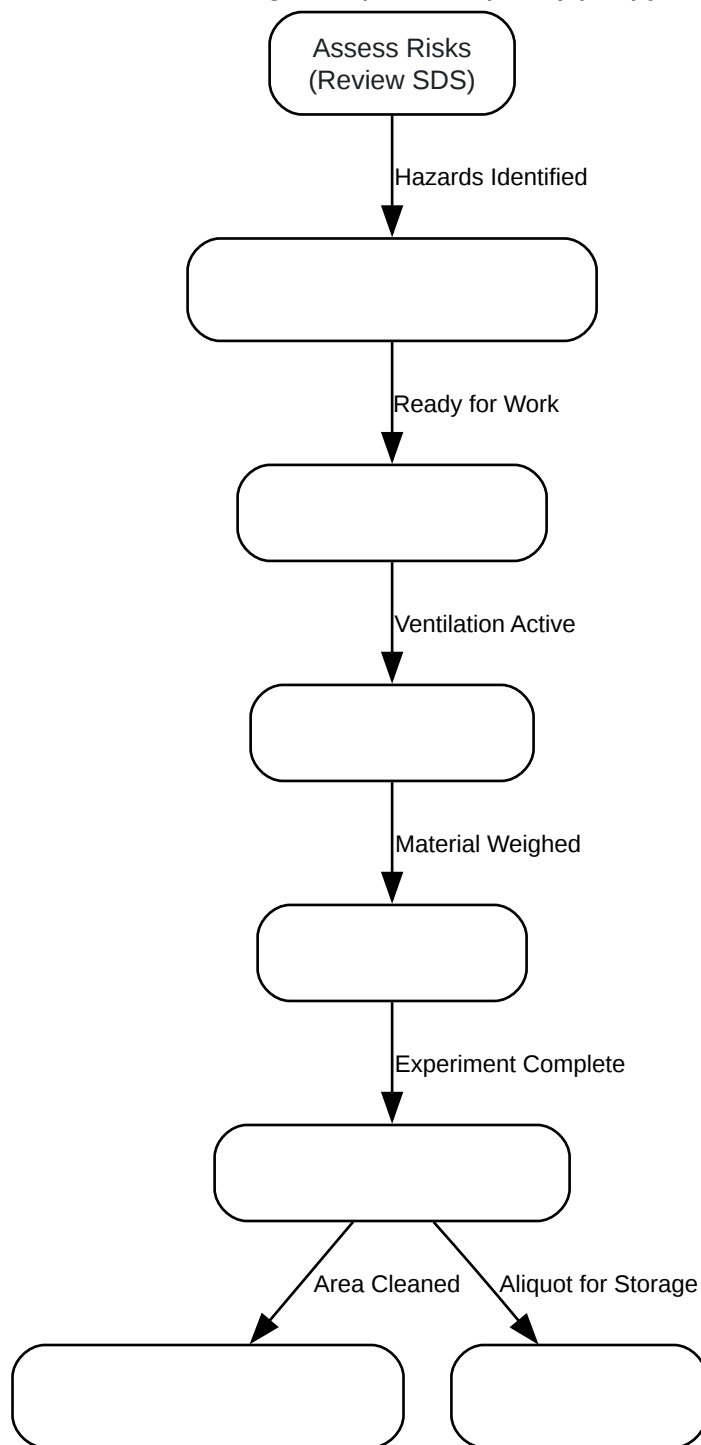
Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166.[5][7]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a flame-retardant lab coat. Change gloves immediately if contamination occurs.[6]
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. If dust or aerosols may be generated, a NIOSH/MSHA approved respirator is required.[7]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[5][6]
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes while removing contaminated clothing.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[5]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[5][6]

Workflow: Safe Handling of 1-(4-Aminophenyl)-3-pyrrolidinol



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A brief, descriptive caption: Safe Handling Workflow.

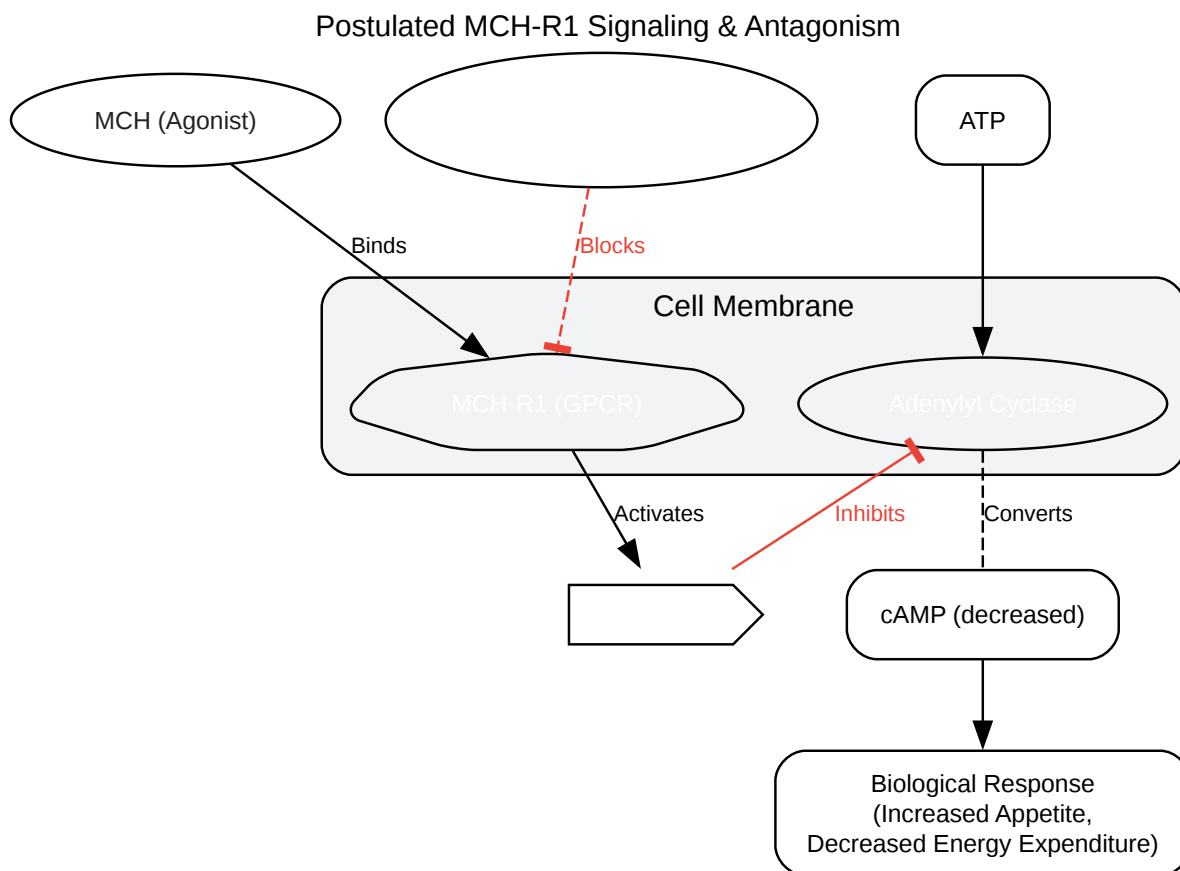
Biological Context and Mechanism of Action

While **1-(4-Aminophenyl)-3-pyrrolidinol** is primarily a chemical intermediate, its derivatives have shown significant biological activity. The most prominent application is in the development of antagonists for the Melanin-Concentrating Hormone Receptor 1 (MCH-R1).

MCH-R1 Antagonism in Metabolic Regulation

The MCH system is a critical neuromodulatory pathway in the hypothalamus that regulates energy homeostasis, appetite, and body weight. MCH-R1, a G-protein coupled receptor (GPCR), is the primary receptor for melanin-concentrating hormone.

- **Mechanism:** When MCH binds to MCH-R1, it couples to the G α_i subunit of the heterotrimeric G-protein. This inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. This signaling cascade ultimately promotes food intake and reduces energy expenditure.
- **Therapeutic Relevance:** Antagonists that block the MCH/MCH-R1 interaction are of high interest for the treatment of obesity and other metabolic disorders.[8] Studies have shown that derivatives of 1-(4-amino-phenyl)-pyrrolidin-3-yl-amine are potent and functionally active MCH-R1 antagonists.[9] A lead compound from this class demonstrated a K_i of 2.3 nM and showed in vivo efficacy in reducing body weight in rats, highlighting the therapeutic potential of this scaffold.[8][9]



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A brief, descriptive caption: MCH-R1 Signaling Pathway.

Detailed Experimental Protocols

The following protocols provide step-by-step methodologies for the solubilization, analysis, and in vitro functional testing of **1-(4-Aminophenyl)-3-pyrrolidinol** or its derivatives.

Protocol: Preparation of Stock Solutions

Rationale: Accurate and consistent stock solutions are fundamental for reproducible results. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating high-concentration stocks for biological assays due to its high solubilizing power and compatibility with most cell-based assays at low final concentrations (<0.5%).

Materials:

- **1-(4-Aminophenyl)-3-pyrrolidinol**
- Anhydrous, cell-culture grade DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer and/or sonicator

Procedure:

- **Tare:** Place a sterile microcentrifuge tube on the analytical balance and tare the weight.
- **Weigh:** Carefully weigh out a precise amount of the compound (e.g., 1.78 mg) into the tube. Record the exact weight.
- **Calculate Solvent Volume:** Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} \times \text{Concentration (mol/L)})$
 - Example for 1.78 mg to make 10 mM stock:
 - $\text{Volume (L)} = 0.00178 \text{ g} / (178.23 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.001 \text{ L} = 1000 \mu\text{L}$
- **Solubilize:** Add the calculated volume of DMSO to the tube.
- **Mix:** Cap the tube securely and vortex thoroughly for 2-3 minutes. If the compound does not fully dissolve, use a bath sonicator for 5-10 minutes until the solution is clear.
- **Store:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term use (weeks) or -80°C for long-term storage (months).

Protocol: Purity Analysis by High-Performance Liquid Chromatography (HPLC)

Rationale: Verifying the purity of the compound is a critical quality control step. The aminophenyl moiety contains a chromophore that allows for detection by UV-Vis spectrophotometry. A reverse-phase HPLC method is suitable for separating the compound from potential impurities.[10] For compounds lacking a strong chromophore, pre-column derivatization to introduce a UV-active or fluorescent tag can be employed.[11][12]

Instrumentation & Reagents:

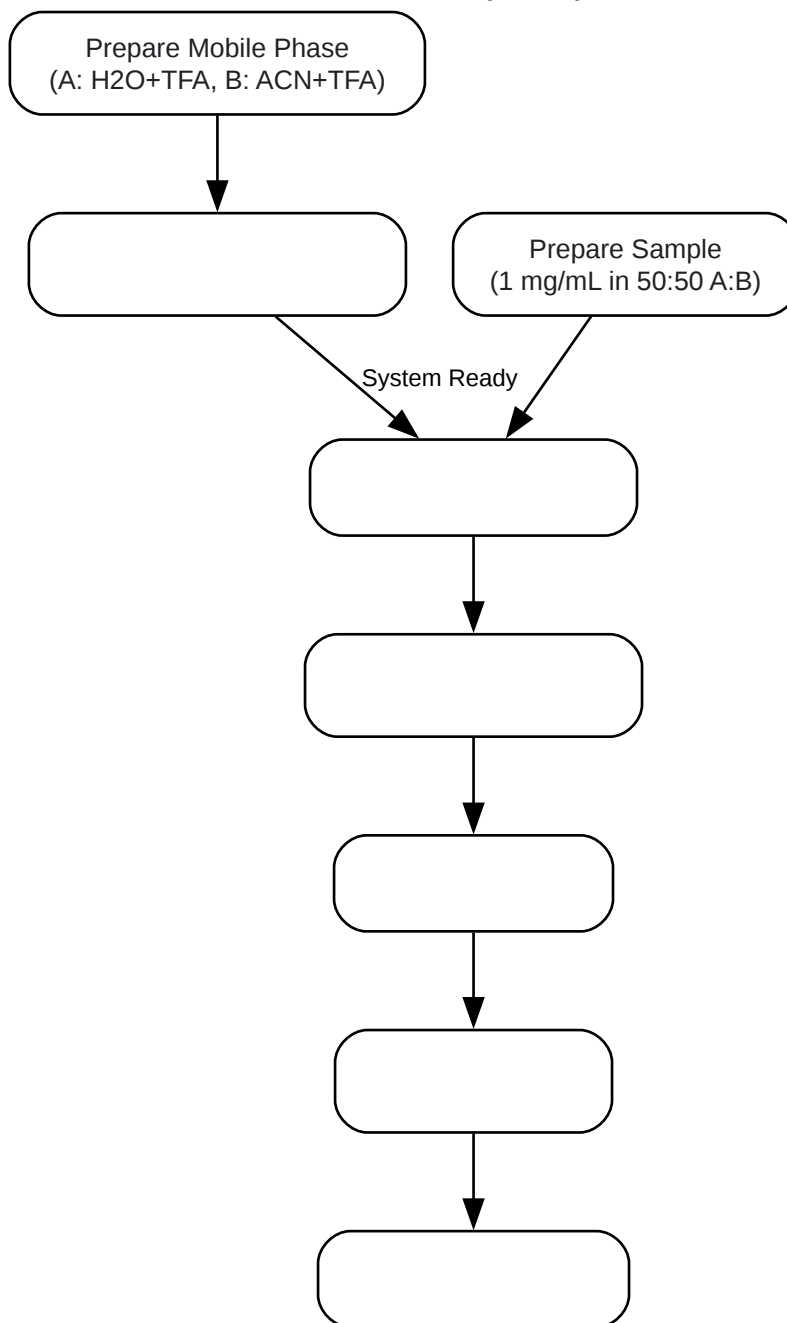
- HPLC system with a UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)
- HPLC-grade acetonitrile (ACN) and water
- Trifluoroacetic acid (TFA) or formic acid
- Mobile Phase A: 0.1% TFA in Water
- Mobile Phase B: 0.1% TFA in Acetonitrile

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of the compound in a 50:50 mixture of Mobile Phase A and B.
- HPLC Method Setup:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 25°C
 - Detection Wavelength: 254 nm (or scan for optimal wavelength)
 - Gradient Program:
 - 0-2 min: 5% B

- 2-17 min: 5% to 95% B (linear gradient)
 - 17-20 min: 95% B (hold)
 - 20-21 min: 95% to 5% B (linear gradient)
 - 21-25 min: 5% B (re-equilibration)
- Analysis: Run the sample and integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

Workflow: HPLC Purity Analysis

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A brief, descriptive caption: HPLC Analysis Workflow.

Protocol: In Vitro MCH-R1 Functional Antagonism Assay (cAMP Measurement)

Rationale: This assay quantifies the ability of a test compound to block the MCH-induced, G α i-mediated inhibition of adenylyl cyclase. An antagonist will reverse this inhibition, leading to a measurable increase in cAMP levels compared to cells treated with MCH alone. This protocol is a robust method for determining the potency (IC₅₀) of MCH-R1 antagonists.

Materials:

- HEK293 or CHO cell line stably expressing human MCH-R1
- Cell culture medium (e.g., DMEM/F12) with serum and antibiotics
- Human MCH peptide (agonist)
- Forskolin (optional, to amplify cAMP signal)
- 3-isobutyl-1-methylxanthine (IBMX), a phosphodiesterase inhibitor
- Test compound stock solution (from Protocol 3.1)
- Phosphate-buffered saline (PBS)
- cAMP detection kit (e.g., HTRF, ELISA, or LANCE)
- White, solid-bottom 384-well assay plates

Procedure:

- **Cell Seeding:** Seed the MCH-R1 expressing cells into 384-well plates at a density of 5,000-10,000 cells/well. Incubate for 24 hours at 37°C, 5% CO₂.
- **Compound Preparation:** Perform a serial dilution of the test compound in assay buffer (e.g., HBSS or serum-free media) to create a range of concentrations (e.g., from 10 μ M to 1 pM).
- **Pre-incubation:** Remove culture medium from the cells. Add 20 μ L/well of the diluted test compound solutions. Incubate for 30 minutes at 37°C. This step allows the antagonist to bind to the receptor.

- **Agonist Stimulation:** Prepare a solution of MCH agonist in assay buffer containing IBMX (final concentration ~500 μ M). The concentration of MCH should be at its EC₈₀ (the concentration that gives 80% of its maximal effect), which must be predetermined. Add 20 μ L/well of this MCH solution to the plates.
- **Incubation:** Incubate for 30 minutes at 37°C.
- **cAMP Detection:** Lyse the cells and measure intracellular cAMP levels according to the manufacturer's protocol for your chosen detection kit.
- **Data Analysis:**
 - Plot the cAMP signal against the logarithm of the test compound concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value, which is the concentration of antagonist that inhibits 50% of the MCH agonist response.

Concluding Remarks and Future Perspectives

1-(4-Aminophenyl)-3-pyrrolidinol is a valuable chemical scaffold, with its derivatives demonstrating high-potency antagonism of the MCH-R1 receptor. The protocols outlined in this guide provide a solid foundation for researchers to handle, analyze, and utilize this compound in a research setting. Future work should focus on structure-activity relationship (SAR) studies to optimize the potency and selectivity of derivatives. Promising lead compounds will require further characterization, including pharmacokinetic profiling and in vivo testing in relevant animal models of metabolic disease, to validate their therapeutic potential.

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